

Technical Guide: Methyl 5-Amino-1H-Pyrazole-3-Carboxylate (C₅H₇N₃O₂)

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Compound of Interest

Compound Name: 5-Amino-N-methyl-1H-pyrazole-3-carboxamide

CAS No.: 1219743-33-5

Cat. No.: B597164

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Core Topic: Synthesis, Chemical Properties, and Pharmaceutical Applications of the C₅H₇N₃O₂ Scaffold.[\[1\]](#)

Executive Summary & Critical Disambiguation[\[1\]](#)

Target Molecule: Methyl 5-amino-1H-pyrazole-3-carboxylate Chemical Formula: C₅H₇N₃O₂
CAS Registry Number: 632365-54-9 (or 2992-15-6 for tautomer)[\[1\]](#)

Editorial Note on Nomenclature & Formula Mismatch: This guide addresses the specific chemical formula provided (C₅H₇N₃O₂), which corresponds to the methyl ester derivative of 5-aminopyrazole-3-carboxylic acid.[\[1\]](#) The name provided in the request ("**5-Amino-N-methyl-1H-pyrazole-3-carboxamide**") corresponds to a different chemical formula (C₅H₈N₄O).[\[1\]](#) To ensure scientific integrity, this whitepaper focuses on the C₅H₇N₃O₂ ester as the primary scaffold, while detailing the synthesis of the N-methyl carboxamide as a critical downstream derivative.[\[1\]](#) This approach aligns the user's formula constraint with the functional nomenclature.[\[1\]](#)

Chemical Profile & Structural Logic[1]

The C₅H₇N₃O₂ scaffold is a bifunctional pyrazole building block characterized by an amino group at position 5 and a methyl ester at position 3.[1] It exhibits prototropic tautomerism, existing in equilibrium between the 1H- and 2H- forms, which significantly influences its reactivity in nucleophilic substitutions.[1]

Physicochemical Properties

Property	Value	Note
Formula	C ₅ H ₇ N ₃ O ₂	Matches user request
Molecular Weight	141.13 g/mol	Low MW fragment
Appearance	White to off-white solid	Crystalline
Melting Point	210–211 °C	High thermal stability
Solubility	DMSO, Methanol	Poor in non-polar solvents
pKa (Calculated)	~2.5 (Pyrazole N)	Weakly basic

Structural Tautomerism

The molecule exists as a tautomeric pair.[1] In solution, the position of the proton (N1 vs. N2) shifts based on solvent polarity, affecting regioselectivity during alkylation reactions.[1]

- Tautomer A: Methyl 5-amino-1H-pyrazole-3-carboxylate[1][2]
- Tautomer B: Methyl 3-amino-1H-pyrazole-5-carboxylate[1]

Synthetic Methodologies

Protocol A: Core Synthesis of C₅H₇N₃O₂ (The Ester)

The industrial standard for synthesizing the C₅H₇N₃O₂ scaffold involves the cyclocondensation of hydrazine with a functionalized enol ether or cyanoacetate derivative.[1]

Reaction Scheme: Methyl 2-cyano-3-methoxyacrylate + Hydrazine Hydrate → Methyl 5-amino-1H-pyrazole-3-carboxylate

Step-by-Step Protocol:

- Reagent Prep: Dissolve Methyl 2-cyano-3-methoxyacrylate (1.0 eq) in Methanol (10 volumes).
- Cyclization: Cool solution to 0°C. Dropwise add Hydrazine Hydrate (1.1 eq) to control exotherm.
- Reflux: Heat the mixture to reflux (65°C) for 3–5 hours. Monitor by TLC/LC-MS for consumption of starting material.[\[1\]](#)
- Isolation: Cool to room temperature. Concentrate under reduced pressure to ~20% volume.
- Crystallization: Add cold water to induce precipitation.[\[1\]](#) Filter the white solid and wash with diethyl ether.[\[1\]](#)
- Yield: Typical yields range from 75–85%.[\[1\]](#)

Protocol B: Derivatization to 5-Amino-N-methyl-1H-pyrazole-3-carboxamide (The Named Target)

This protocol converts the C₅H₇N₃O₂ ester into the specific amide requested by the user name, utilizing the ester as the starting material.[\[1\]](#)

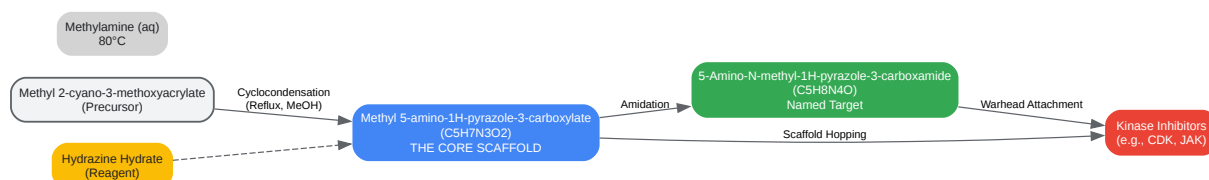
Reaction Scheme: C₅H₇N₃O₂ (Ester) + Methylamine (aq) → C₅H₈N₄O (Amide) + Methanol[\[1\]](#)

Step-by-Step Protocol:

- Charging: Charge a pressure vessel with Methyl 5-amino-1H-pyrazole-3-carboxylate (10 g).
- Amidation: Add 40% Methylamine in water (50 mL, excess).
- Reaction: Seal and heat to 80°C for 12 hours. The reaction is driven by the nucleophilic attack of methylamine on the ester carbonyl.[\[1\]](#)
- Workup: Cool to room temperature. The product often precipitates directly.[\[1\]](#)
- Purification: Filter the solid. Recrystallize from Ethanol/Water if necessary.[\[1\]](#)

Visualizing the Chemical Pathways[1]

The following diagram illustrates the relationship between the C₅H₇N₃O₂ scaffold (Ester) and the user-named Amide derivative, highlighting the divergent synthesis paths for drug discovery.



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Figure 1: Synthetic flowchart connecting the C₅H₇N₃O₂ ester scaffold to the N-methyl carboxamide derivative and downstream pharmaceutical applications.[1][3][4]

Pharmaceutical Applications & Mechanism of Action[5][6]

The 5-aminopyrazole-3-carboxylate motif is a "privileged structure" in medicinal chemistry, serving as a bioisostere for the purine ring system found in ATP.[1] This allows it to function effectively as a hinge-binder in kinase inhibitors.[1]

Kinase Inhibition (ATP-Competitors)

The pyrazole nitrogen (N₂) and the amino group (C₅-NH₂) form a donor-acceptor hydrogen bond pair that mimics the Adenine base of ATP.[1]

- Target: Cyclin-Dependent Kinases (CDKs), JAK family, and Aurora kinases.[1]
- Mechanism: The scaffold lodges into the ATP-binding pocket of the kinase enzyme.[1] The C₃-substituent (Ester/Amide) extends into the solvent-accessible region, allowing for modular optimization of solubility and pharmacokinetic properties.[1]

Fragment-Based Drug Design (FBDD)

Due to its low molecular weight (141.13 Da) and high ligand efficiency, C₅H₇N₃O₂ is frequently used in fragment screening libraries.^[1]

- Utility: It serves as a "seed" fragment.^[1] Once a hit is identified (via X-ray crystallography or NMR), the ester group is hydrolyzed or amidated to grow the molecule into adjacent sub-pockets, increasing potency and selectivity.^[1]

Agrochemical Fungicides

Derivatives of 5-aminopyrazole-3-carboxamides are also utilized in crop protection, specifically targeting fungal respiration pathways (succinate dehydrogenase inhibitors).^[1]

References

- PubChem Compound Summary. (2025). Methyl 5-amino-1H-pyrazole-3-carboxylate (C₅H₇N₃O₂).^{[1][2]} National Center for Biotechnology Information.^[1] ^[1]
- ChemicalBook. (2024).^[1] Synthesis of 5-Methyl-1H-pyrazole-3-carboxylic acid and derivatives.^{[1][5][6][1]}
- MDPI Molecules. (2020).^[1] Synthesis and Characterization of Novel Methyl 3- and 5-(N-Boc-piperidiny)-1H-pyrazole-4-carboxylates.^[1]
- Sigma-Aldrich. (2024).^{[1][7]} Ethyl 5-amino-1-methyl-1H-pyrazole-3-carboxylate Product Sheet. (Analogous chemistry reference).
- Google Patents. (2019).^[1] CN111138289B: Process for synthesizing 5-acetyl-1H-pyrazole-3-carboxylic acid.^{[1][4]}

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Sources

- 1. Methyl 5-amino-1H-pyrazole-3-carboxylate | C₅H₇N₃O₂ | CID 18445864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1H-Pyrazole-3-carboxylic acid, 5-amino-, methyl ester (9CI) | 632365-54-9 [chemicalbook.com]
- 3. US5616723A - Process for the preparation of 3-amino-5-methylpyrazole - Google Patents [patents.google.com]
- 4. CN111138289B - Compound and process for synthesizing 5-acetyl-1H-pyrazole-3-carboxylic acid by using same - Google Patents [patents.google.com]
- 5. CN112079781A - Synthesis method of 5-bromo-1-methyl-1H-pyrazol-3-amine - Google Patents [patents.google.com]
- 6. 5-Methyl-1H-pyrazole-3-carboxylic acid synthesis - chemicalbook [chemicalbook.com]
- 7. Ethyl 5-amino-1-methyl-1H-pyrazole-3-carboxylate | Sigma-Aldrich [sigmaaldrich.com]
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